

Physical properties of methyl propiolate boiling point density

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Compound of Interest

Compound Name: Methyl propiolate

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Physical Properties of Methyl Propiolate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **methyl propiolate**, specifically its boiling point and density. The information is compiled from various chemical data sources and is intended to serve as a valuable resource for laboratory and development work.

Core Physical Properties

Methyl propiolate ($\text{HC}\equiv\text{CCO}_2\text{CH}_3$) is the methyl ester of propiolic acid. It is a colorless liquid utilized as a reagent and building block in the synthesis of various organic compounds.^[1] An accurate understanding of its physical properties is essential for its proper handling, use in reactions, and for the purification of its products.

Data Summary

The boiling point and density of **methyl propiolate** have been reported across several chemical literature and supplier databases. While there is general agreement, minor variations in the reported values exist, which can be attributed to differences in measurement techniques and sample purity. The following table summarizes the available quantitative data.

Physical Property	Value	Conditions	Source(s)
Boiling Point	103–105 °C	at 1 atm	[1] [2] [3]
98–101 °C	at 1 atm		
104.05 °C	at 1 atm		
Density	0.945 g/mL	at 25 °C	[1] [2] [3]
0.94 g/mL	Not Specified		
1.016 g/mL	Not Specified		
0.95 g/cm ³	Not Specified		

Experimental Protocols

While specific, detailed experimental protocols for the determination of **methyl propiolate's** boiling point and density from primary research literature are not readily available in general databases, standard methodologies for these measurements are well-established in organic chemistry. The following represents a plausible and widely accepted experimental approach for determining these properties.

Determination of Boiling Point by the Thiele Tube Method

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of liquid.

Apparatus and Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)

- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of **methyl propiolate**

Procedure:

- A small amount of **methyl propiolate** (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid in the test tube.
- The test tube is securely attached to the thermometer. The bottom of the test tube should be level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level above the side arm.
- The thermometer and test tube assembly is immersed in the oil in the Thiele tube. The oil level should be such that the **methyl propiolate** sample is completely submerged.
- The side arm of the Thiele tube is gently heated. This design promotes convection currents, ensuring uniform heating of the oil bath.
- As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out.
- When the boiling point of the **methyl propiolate** is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- The heating is then discontinued. As the apparatus cools, the bubbling will slow down and eventually stop.
- The boiling point is recorded as the temperature at which the liquid is drawn back into the capillary tube. This occurs when the vapor pressure of the substance equals the atmospheric

pressure.

Determination of Density using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used for measuring the density of a liquid.

Apparatus and Materials:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Constant temperature water bath
- Sample of **methyl propiolate**
- Distilled water
- Acetone (for cleaning and drying)

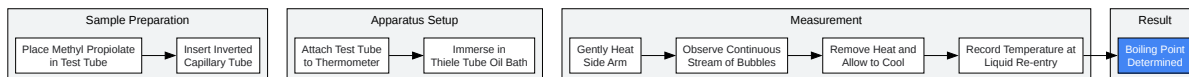
Procedure:

- The pycnometer is thoroughly cleaned with distilled water and then acetone, and dried completely.
- The mass of the empty, dry pycnometer is accurately measured on the analytical balance (m_1).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath set to a specific temperature (e.g., 25 °C) until thermal equilibrium is reached.
- The volume of the pycnometer is calibrated by ensuring the water level is precisely at the mark. Any excess water is removed.
- The mass of the pycnometer filled with water is measured (m_2).

- The pycnometer is emptied and thoroughly dried.
- The pycnometer is then filled with **methyl propiolate** and allowed to reach thermal equilibrium in the constant temperature water bath at the same temperature.
- The mass of the pycnometer filled with **methyl propiolate** is measured (m_3).
- The density of the **methyl propiolate** is calculated using the following formula:
 - Density of **methyl propiolate** = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the measurement temperature.}$

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the boiling point of **methyl propiolate** using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination.

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